

N,N'-Dimethylethylenediamine molecular weight and formula

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Compound of Interest

Compound Name: *N,N'*-Dimethylethylenediamine

Cat. No.: B021762

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An In-depth Technical Guide to **N,N'-Dimethylethylenediamine** for Researchers and Drug Development Professionals

N,N'-Dimethylethylenediamine (DMEDA) is a versatile diamine that serves as a crucial building block and ligand in a multitude of applications, particularly within pharmaceutical and materials science. Its unique structural and chemical properties make it an important component in the synthesis of complex organic molecules and coordination compounds. This guide provides an in-depth overview of its core properties, a detailed experimental protocol for a key application, and a visual representation of the experimental workflow.

Core Properties of N,N'-Dimethylethylenediamine

N,N'-Dimethylethylenediamine, a colorless liquid with a characteristic fishy odor, is appreciated for its high reactivity and ability to form stable complexes.^[1] Below is a summary of its key quantitative properties.

Property	Value
Molecular Formula	C ₄ H ₁₂ N ₂
Molecular Weight	88.15 g/mol [1] [2]
Density	0.819 g/mL
Boiling Point	119-120 °C
CAS Number	110-70-3

Application in Copper-Catalyzed C-N Cross-Coupling Reactions

A significant application of **N,N'-Dimethylethylenediamine** in the pharmaceutical and drug development sector is its use as a ligand in copper-catalyzed C-N cross-coupling reactions.[\[1\]](#) These reactions are fundamental in the synthesis of aryl amines, which are prevalent motifs in many pharmaceutical compounds. The diamine ligand plays a crucial role in stabilizing the copper catalyst and facilitating the bond-forming process.

Experimental Protocol: Copper-Catalyzed Amidation of Aryl Halides

The following protocol is a representative example of a copper-catalyzed C-N cross-coupling reaction utilizing **N,N'-Dimethylethylenediamine** as a ligand for the synthesis of N-arylated compounds.

Materials:

- Aryl halide (e.g., iodobenzene)
- Amine or amide nucleophile
- Copper(I) iodide (CuI)
- **N,N'-Dimethylethylenediamine** (DMEDA)

- Potassium phosphate (K_3PO_4) as a base
- Anhydrous dioxane as the solvent

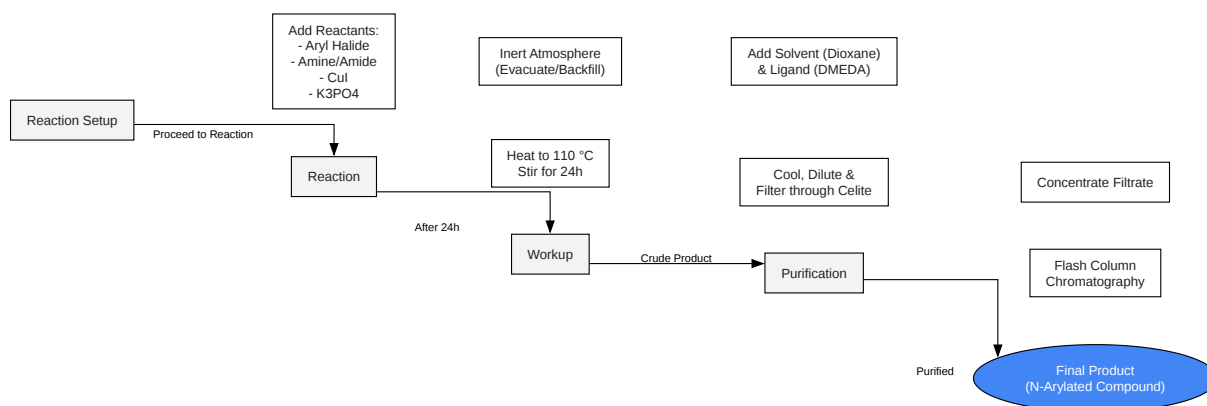
Procedure:

- To a flame-dried Schlenk tube under an inert atmosphere (e.g., argon or nitrogen), add copper(I) iodide (5 mol%), the aryl halide (1.0 equiv), the amine or amide (1.2 equiv), and potassium phosphate (2.0 equiv).
- Evacuate and backfill the Schlenk tube with the inert gas three times.
- Add anhydrous dioxane via syringe, followed by the addition of **N,N'-Dimethylethylenediamine** (10 mol%) via syringe.
- Seal the Schlenk tube and place it in a preheated oil bath at 110 °C.
- Stir the reaction mixture vigorously for 24 hours.
- After cooling to room temperature, dilute the reaction mixture with ethyl acetate and filter through a pad of celite.
- Wash the filter cake with additional ethyl acetate.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired N-arylated compound.

This protocol provides a general framework, and the reaction conditions may require optimization depending on the specific substrates used.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for the copper-catalyzed C-N cross-coupling reaction described above.



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Caption: Experimental workflow for copper-catalyzed C-N cross-coupling.

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References

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- 2. N,N-Dimethylethylenediamine: A Key Chemical Compound in Modern Applications_Chemicalbook [chemicalbook.com]

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